

Application Notes: Cell-Based Assay for Evaluating Transketolase-IN-5 Efficacy

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Compound of Interest

Compound Name: *Transketolase-IN-5*

Cat. No.: *B12372923*

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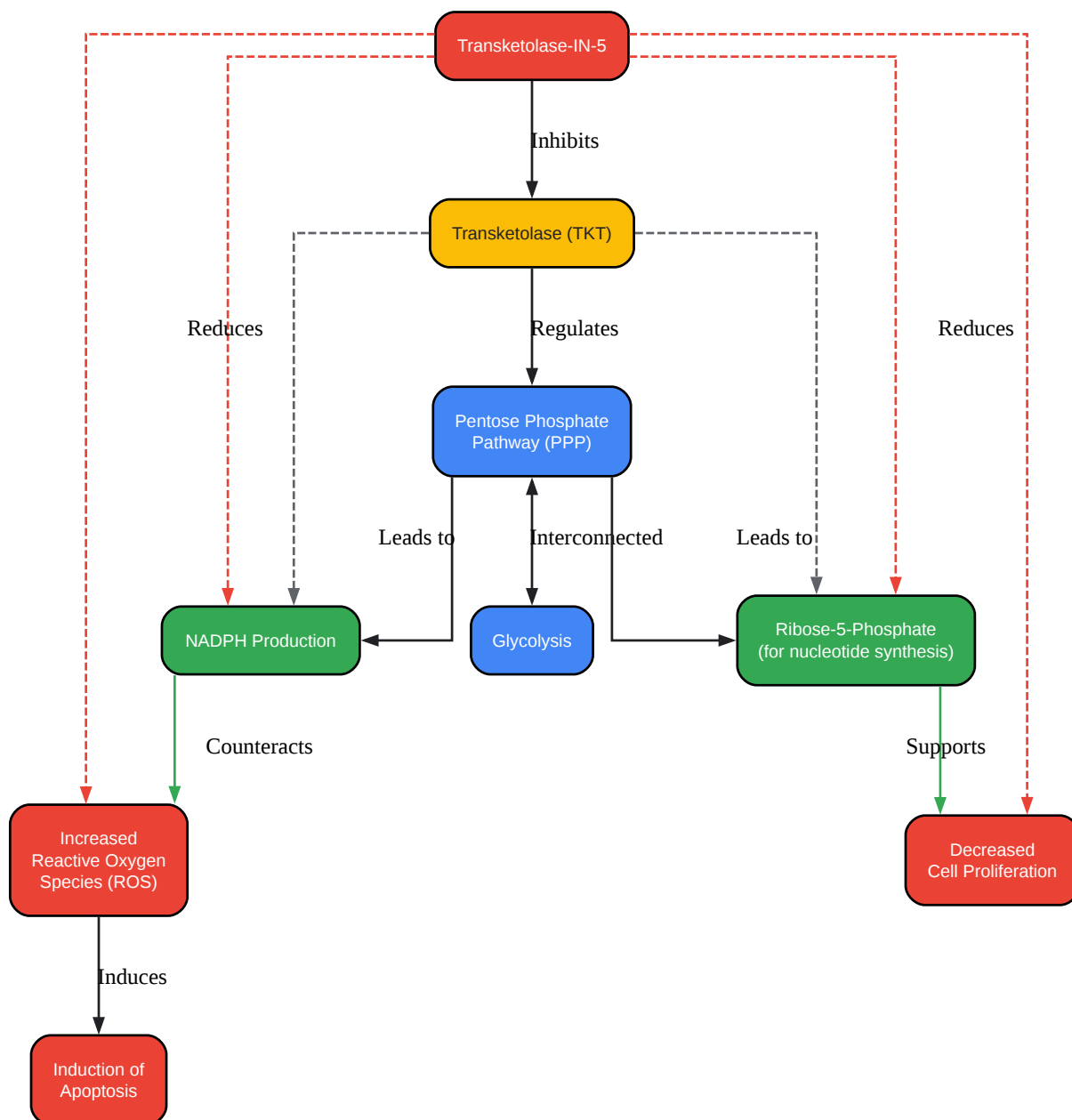
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Introduction

Transketolase (TKT) is a critical enzyme in the non-oxidative branch of the pentose phosphate pathway (PPP), connecting it with glycolysis.^{[1][2][3]} TKT catalyzes the transfer of a two-carbon unit from a ketose donor to an aldose acceptor, playing a pivotal role in the production of ribose-5-phosphate (R5P) for nucleotide synthesis and NADPH for antioxidant defense.^{[1][3]} In many cancer types, TKT is upregulated to support rapid proliferation and combat oxidative stress, making it a promising therapeutic target.^{[1][2][4]} **Transketolase-IN-5** is a potent and selective inhibitor of TKT. These application notes provide detailed protocols for evaluating the efficacy of **Transketolase-IN-5** in cell-based assays.

Signaling Pathway

Transketolase is a key regulator of cellular metabolism, particularly the pentose phosphate pathway and its connection to glycolysis. Its inhibition can have significant downstream effects on cancer cell survival and proliferation.





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References

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